

Essential Safety and Logistics for Handling 3-Furaldehyde

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Furaldehyde

Cat. No.: B129913

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For researchers, scientists, and drug development professionals, ensuring safe and compliant handling of **3-Furaldehyde** is paramount. This guide provides immediate, procedural, and logistical information to foster a secure laboratory environment.

Hazard Identification and Classification

3-Furaldehyde is a flammable liquid and vapor that is toxic if swallowed or inhaled and causes skin and eye irritation.^{[1][2][3]} It is crucial to understand its primary hazards before handling.

Hazard Class	GHS Category	Signal Word	Hazard Statement
Flammable Liquids	3	Danger	H226: Flammable liquid and vapor[1][2][3][4][5]
Acute Toxicity, Oral	3	Danger	H301: Toxic if swallowed[1][2][3][5]
Acute Toxicity, Inhalation	2	Danger	H330: Fatal if inhaled[1][2][3]
Skin Corrosion/Irritation	2	Warning	H315: Causes skin irritation[1][2][3][5]
Serious Eye Damage/Eye Irritation	2A	Warning	H319: Causes serious eye irritation[1][2][3][6]
Specific target organ toxicity — single exposure	3	Warning	H335: May cause respiratory irritation[1][2][3][6]
Carcinogenicity	2	Warning	H351: Suspected of causing cancer[3][6]
Hazardous to the aquatic environment, acute hazard	2	-	H401: Toxic to aquatic life[3]
Hazardous to the aquatic environment, long-term hazard	3	-	H412: Harmful to aquatic life with long lasting effects[3]

Physical and Chemical Properties

Familiarity with the physical and chemical properties of **3-Furaldehyde** is essential for safe handling and storage.

Property	Value
Molecular Formula	C5H4O2
Molecular Weight	96.08 g/mol [5]
Appearance	Colorless to light yellow or brown liquid[5][7]
Odor	Almond-like[5]
Boiling Point	162 °C (324 °F)[3]
Melting Point	-36 °C (-33 °F)[3][8]
Flash Point	60 °C (140 °F)[9][10]
Density	1.111 - 1.16 g/cm ³ at 25 °C (77 °F)[3][7][8]
Solubility	Soluble in DMSO[7]
Vapor Pressure	5.33 mmHg[5]

Operational Plan: Safe Handling and Storage

A systematic approach to handling and storage is critical to minimize exposure and ensure safety.

Engineering Controls

- Ventilation: Always handle **3-Furaldehyde** in a well-ventilated area.[4][6] Use of a chemical fume hood is strongly recommended to control airborne levels.[9][11]
- Safety Equipment: Facilities must be equipped with an eyewash station and a safety shower. [4][9] Use explosion-proof electrical, ventilating, and lighting equipment.[1][9]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **3-Furaldehyde**:

PPE Type	Specification
Eye/Face Protection	Wear chemical safety glasses or goggles conforming to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9] A face shield may be necessary for splash protection.[10]
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and clothing to prevent skin exposure.[4][9] An apron or flame-retardant antistatic protective clothing is recommended.[3][8][10]
Respiratory Protection	If ventilation is inadequate or for high concentrations, use a NIOSH/MSHA or European Standard EN 149 approved respirator. [4][9][10] A respiratory protection program that meets OSHA's 29 CFR 1910.134 and ANSI Z88.2 requirements must be followed.[9]

Handling Procedures

- Preparation: Before handling, ensure all engineering controls are functioning correctly and appropriate PPE is readily available. Read and understand the Safety Data Sheet (SDS).
- Grounding: Ground and bond containers when transferring material to prevent static discharge.[9]
- Tools: Use only non-sparking tools.[1][9]
- Avoidance: Avoid contact with eyes, skin, and clothing.[4][9] Do not breathe vapors or mist. [1][9]
- Hygiene: Wash hands thoroughly after handling.[4][9] Do not eat, drink, or smoke in the work area.[6][8]

Storage Procedures

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[1][4]

- Conditions to Avoid: Keep away from heat, sparks, open flames, and other ignition sources.
[1][4][9] Protect from direct sunlight, air, and moisture.[1]
- Incompatible Materials: Store away from strong acids, strong bases, amines, and reducing agents.[1][12]
- Inert Atmosphere: Storage under an inert atmosphere, such as nitrogen, is recommended to maintain product quality.[1][7][9]
- Temperature: Recommended storage temperature is 2 - 8 °C.[4] For long-term storage of solutions, -80°C (up to 6 months) or -20°C (up to 1 month) under nitrogen is advised.[7]

Emergency and Disposal Plan

First Aid Measures

Immediate medical attention is required for all exposure routes.[1][2]

Exposure Route	First Aid Procedure
Inhalation	Move the victim to fresh air immediately.[4][11] If breathing is difficult, give oxygen.[4][11] If not breathing, provide artificial respiration, but do not use the mouth-to-mouth method if the substance was ingested or inhaled.[1][11] Call a physician or poison control center immediately.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[2][4] Remove all contaminated clothing and shoes.[1][11] Seek immediate medical attention.[4]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[1][2][4] Remove contact lenses if present and easy to do.[1][4] Seek immediate medical attention.[4]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1][4] Never give anything by mouth to an unconscious person.[13] Call a physician or poison control center immediately.[1]

Spill and Leak Procedures

- Evacuate: Evacuate personnel to a safe area and keep people away from and upwind of the spill.[1][10]
- Ventilate: Ensure adequate ventilation.[4]
- Eliminate Ignition Sources: Remove all sources of ignition (e.g., sparks, open flames, hot surfaces).[1][9][10]
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[4][8][10]

- Absorption: Soak up the spill with inert absorbent material (e.g., vermiculite, sand, or earth).
[9][10]
- Collection: Place the absorbed material into a suitable, closed, and labeled container for disposal.[9][10] Use spark-proof tools for collection.[9][10]
- Decontamination: Wash the spill site with soap and water after material pickup is complete.
[4][9]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use alcohol-resistant foam, dry chemical, or carbon dioxide.[4] Water spray can be used to cool fire-exposed containers.[4][9][10]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[12]
- Specific Hazards: Flammable liquid. Vapors are heavier than air and may travel to a source of ignition and flash back.[1][10][11] Containers may explode when heated.[1][10] Irritating and toxic gases may be generated during a fire.[4]
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.[1][4][10]

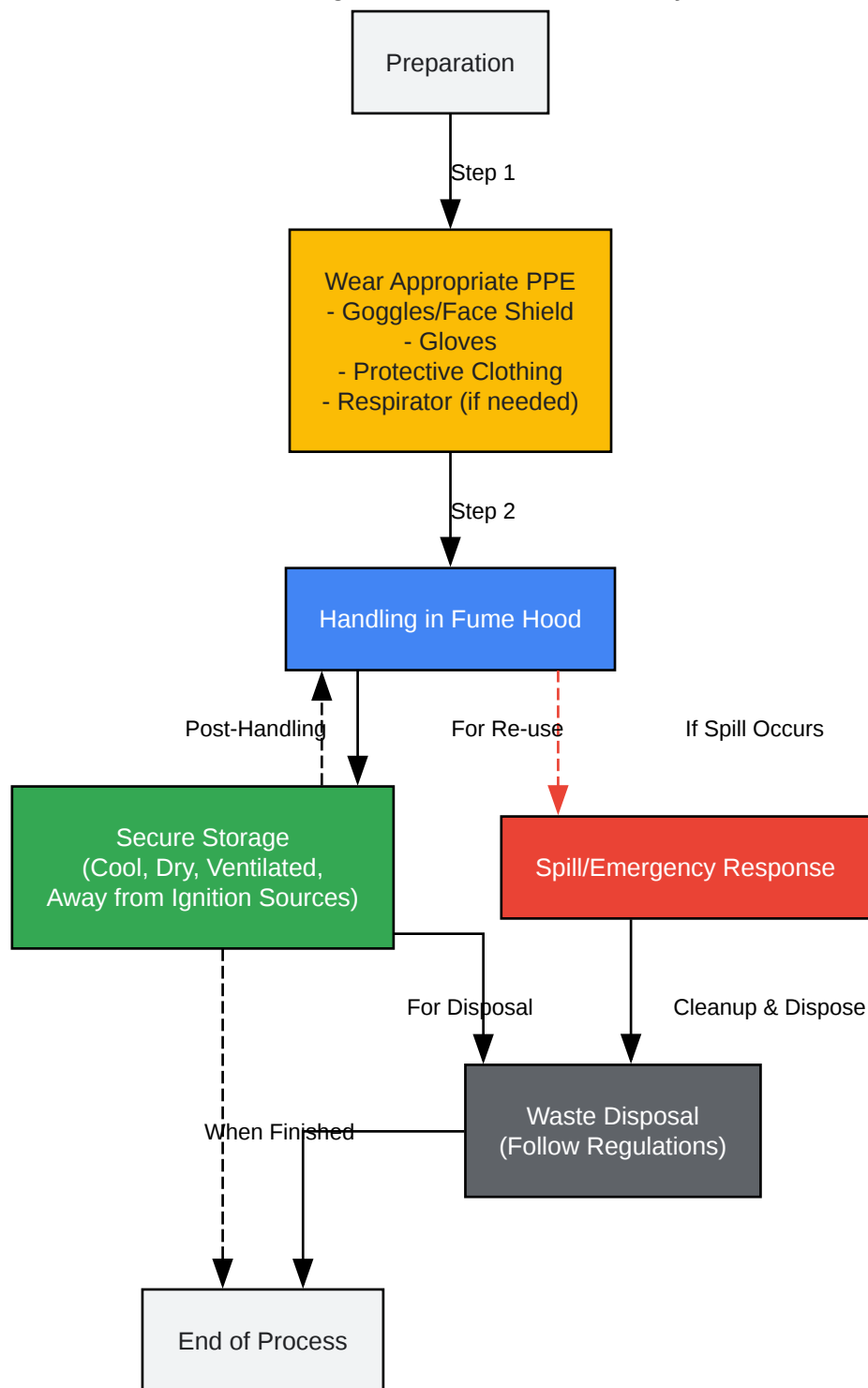
Disposal Plan

- Regulations: Dispose of **3-Furaldehyde** and its containers in accordance with all applicable federal, state, and local regulations.[4]
- Professional Disposal: Offer surplus and non-recyclable solutions to a licensed disposal company.[13] This combustible material may be burned in a chemical incinerator equipped with an afterburner and scrubber.[13]
- Containers: Do not reuse empty containers as they may retain product residue and can be dangerous.[2][12] Dispose of contaminated packaging as unused product.[13]

Workflow Visualization

The following diagram outlines the logical workflow for the safe handling of **3-Furaldehyde**.

Safe Handling Workflow for 3-Furaldehyde

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- To cite this document: BenchChem. [Essential Safety and Logistics for Handling 3-Furaldehyde]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b129913#personal-protective-equipment-for-handling-3-furaldehyde]

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